

application of 5-Methyl-1-hexanol as a fragrance ingredient in perfumery

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Compound of Interest

Compound Name: 5-Methyl-1-hexanol

Cat. No.: B128172

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5-Methyl-1-hexanol: An Enigmatic Molecule in the World of Fragrance

Introduction

5-Methyl-1-hexanol (CAS No. 627-98-5) is a branched-chain aliphatic alcohol that presents a curious case in the field of perfumery. While some sources suggest its potential as a fragrance ingredient with a nuanced olfactory profile, a deeper investigation into its regulatory status and industry use reveals a more complex and cautionary picture. This document provides a comprehensive overview of **5-Methyl-1-hexanol**, summarizing its known properties, the conflicting reports on its fragrance applications, and general protocols for the evaluation of a novel fragrance ingredient, while underscoring the critical need for further safety and regulatory clarification before any practical application in perfumery.

Physicochemical Properties

A clear understanding of the physical and chemical properties of a potential fragrance ingredient is fundamental to its evaluation and application. The key properties of **5-Methyl-1-hexanol** are summarized in the table below.

Property	Value
CAS Number	627-98-5
Molecular Formula	C ₇ H ₁₆ O
Molecular Weight	116.20 g/mol
Appearance	Colorless liquid
Boiling Point	167-168 °C
Density	0.823 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.422

Olfactory Profile: A Tale of Contradiction

The olfactory character of **5-Methyl-1-hexanol** is a subject of conflicting information. Some suppliers describe it as a versatile ingredient with a subtle green and fruity aroma, suggesting it can act as a harmonizing element in complex fragrance compositions.^[1] One description notes a "mild, alcohol-like smell".^[2] However, a prominent resource in the fragrance and flavor industry, The Good Scents Company, explicitly states that **5-Methyl-1-hexanol** is "not for fragrance use".^[3] This significant discrepancy underscores the ambiguity surrounding its application in perfumery.

Regulatory and Safety Status: A Notable Absence

A critical aspect of any fragrance ingredient is its safety and regulatory approval. For **5-Methyl-1-hexanol**, there is a conspicuous lack of endorsement from key industry bodies:

- **FEMA GRAS:** There is no evidence of **5-Methyl-1-hexanol** having a FEMA (Flavor and Extract Manufacturers Association) number, which would designate it as Generally Recognized as Safe for use in flavorings and, by extension, often influences its use in fragrances.
- **IFRA Standards:** A thorough search of the International Fragrance Association (IFRA) standards did not yield any specific guidelines or restrictions for **5-Methyl-1-hexanol**.^[4]^[5]^[6]^[7]^[8] IFRA standards are crucial for ensuring the safe use of fragrance materials.

- RIFM Safety Assessment: No comprehensive safety assessment from the Research Institute for Fragrance Materials (RIFM) for **5-Methyl-1-hexanol** was found. While a safety assessment for the related compound 3,5,5-trimethyl-1-hexanol is available, its findings cannot be directly extrapolated to **5-Methyl-1-hexanol**.^[9]

Safety Data Sheets (SDS) for **5-Methyl-1-hexanol** indicate potential hazards, including skin irritation, serious eye damage, and respiratory irritation, and it is classified as a flammable liquid.^[10]

Given the "not for fragrance use" advisory from a reputable source and the absence of key regulatory approvals, the use of **5-Methyl-1-hexanol** as a fragrance ingredient is not recommended without a thorough and updated safety assessment.

Application in Perfumery: Hypothetical Exploration

Despite the cautionary stance, it is valuable for researchers and scientists to understand the process by which a novel ingredient like **5-Methyl-1-hexanol** would be evaluated for its potential in perfumery.

Potential Olfactory Contributions

Based on the limited positive descriptions, **5-Methyl-1-hexanol** could theoretically be explored for its ability to:

- Introduce Green and Fruity Nuances: Its described subtle green and fruity notes could lend a natural and fresh quality to floral and citrus fragrances.
- Act as a Modifier and Blender: As a harmonizing element, it could be used to soften the edges of more potent aromatic chemicals and create a more seamless fragrance profile.
- Function as a Chemical Intermediate: It has been noted that **5-Methyl-1-hexanol** can serve as a building block for the synthesis of other aroma chemicals.^[1]

Experimental Protocols for Fragrance Ingredient Evaluation

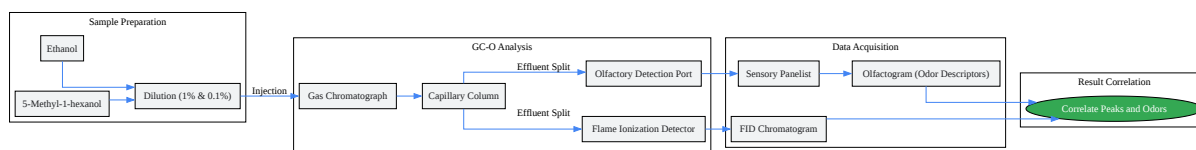
The following are detailed, generalized protocols for the scientific evaluation of a potential new fragrance ingredient. It must be emphasized that these are not specific endorsements for the use of **5-Methyl-1-hexanol** in perfumery but rather a guide to the standard scientific process.

Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To identify the specific odor character of the volatile components of a sample.

Methodology:

- Sample Preparation: Prepare a dilution of **5-Methyl-1-hexanol** in a suitable solvent (e.g., ethanol) at a concentration of 1% and 0.1%.
- Instrumentation: Utilize a gas chromatograph equipped with a flame ionization detector (FID) and an olfactory detection port (ODP).
- GC Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5 or DB-Wax).
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp up to 240 °C at a rate of 5 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
 - Split Ratio: 1:1 (to both FID and ODP).
- Olfactory Assessment: A trained sensory panelist sniffs the effluent from the ODP and records the odor descriptors and their intensity at specific retention times.
- Data Analysis: Correlate the retention times of the odor events with the peaks on the FID chromatogram to identify the compound responsible for each scent characteristic.



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Caption: Workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

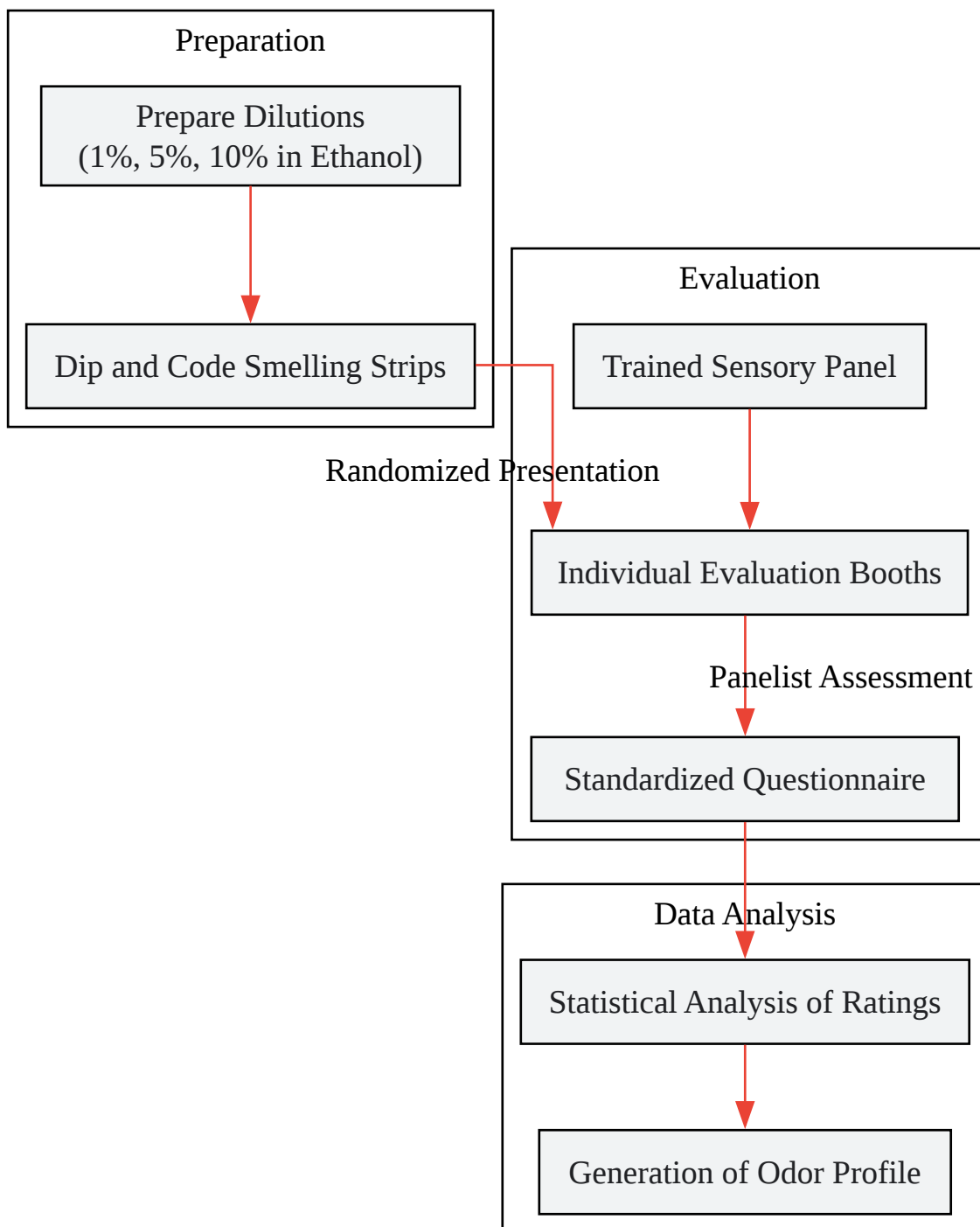
Sensory Panel Evaluation

Objective: To assess the olfactory characteristics, intensity, and hedonic tone of the ingredient in a controlled environment.

Methodology:

- Panel Selection: Recruit a panel of at least 10 trained sensory assessors.
- Sample Preparation: Prepare smelling strips dipped in 1%, 5%, and 10% dilutions of **5-Methyl-1-hexanol** in ethanol. A blank ethanol strip should be used as a control.
- Evaluation Procedure:
 - Present the coded smelling strips to the panelists in a randomized order in individual, well-ventilated booths.
 - Panelists evaluate the odor based on a standardized questionnaire, rating attributes such as intensity, pleasantness, and providing descriptive terms (e.g., green, fruity, waxy, chemical).

- Data Analysis: Analyze the data statistically to determine the mean scores for each attribute and to create an odor profile.



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Caption: Workflow for sensory panel evaluation of a fragrance ingredient.

Conclusion

5-Methyl-1-hexanol remains an intriguing yet unverified potential fragrance ingredient. The conflicting reports regarding its olfactory profile, coupled with a lack of FEMA GRAS status, an IFRA standard, and a dedicated RIFM safety assessment, strongly advise against its use in perfumery at this time. For researchers, scientists, and drug development professionals, **5-Methyl-1-hexanol** serves as an important case study on the rigorous evaluation and validation required before a chemical can be considered a safe and effective fragrance ingredient. Any future consideration of this molecule for fragrance applications would necessitate a comprehensive safety assessment and clarification of its regulatory status.

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